

difluorophosphoric acid hemihydrate CAS number and molecular formula

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Compound of Interest

Compound Name: *Difluorophosphoric acid hemihydrate*

Cat. No.: *B1442727*

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An In-depth Technical Guide to **Difluorophosphoric Acid Hemihydrate**

This technical guide provides a comprehensive overview of **difluorophosphoric acid hemihydrate**, including its chemical identity, properties, synthesis, and handling procedures, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

Difluorophosphoric acid hemihydrate is a strong, corrosive acid. It is the hydrated form of anhydrous difluorophosphoric acid.

Molecular Formula and CAS Number:

There are two primary representations for the molecular formula of **difluorophosphoric acid hemihydrate**. The most straightforward is $\text{HPO}_2\text{F}_2 \cdot 0.5\text{H}_2\text{O}$ ^[1]. An alternative, representing a dimeric form, is $\text{F}_4\text{H}_4\text{O}_5\text{P}_2$ ^{[2][3]}.

The primary CAS number associated with difluorophosphoric acid, and often used for its hemihydrate form, is 13779-41-4^{[1][3][4][5][6]}. A specific CAS number for the hemihydrate has also been noted as 2114322-60-8^[7].

Physical and Chemical Properties:

The following table summarizes the key physical and chemical properties. Note that many of the experimental values are reported for the anhydrous form, which are expected to be very similar to the hemihydrate.

Property	Value	Reference(s)
Appearance	Mobile, colorless to yellow, strongly fuming liquid.	[4][8]
Molecular Weight	110.99 g/mol (for $\text{HPO}_2\text{F}_2 \cdot 0.5\text{H}_2\text{O}$)	[1]
Density	1.583 g/cm ³ at 25°C	[4][8]
Boiling Point	115.9 °C	[3][4]
Melting Point	-96.5 °C	[4]
Reactivity	Reacts vigorously with water to form hydrofluoric acid (HF) and heat. Reacts exothermically with bases. Corrosive to glass and most metals.	[8]
Stability	Thermally and hydrolytically unstable. Moisture sensitive.	[4]

Synthesis and Experimental Protocols

The primary route for the synthesis of difluorophosphoric acid is through the controlled hydrolysis of phosphoryl fluoride (POF_3) [4][9]. The hemihydrate is formed when the stoichiometry of water is carefully controlled. Other methods include the reaction of phosphorus pentoxide with hydrogen fluoride and heating fluorophosphate precursors [5][10].

Generalized Experimental Protocol for Synthesis via Hydrolysis of Phosphoryl Fluoride:

This protocol describes a general method for the synthesis of difluorophosphoric acid. The precise formation of the hemihydrate requires strict stoichiometric control of the water content.

Objective: To synthesize difluorophosphoric acid by the controlled hydrolysis of phosphoryl fluoride.

Materials:

- Phosphoryl fluoride (POF_3) gas
- Deionized water
- A suitable reaction vessel (e.g., a flask made of a material resistant to HF, such as polyethylene or a fluoropolymer)
- Gas inlet tube
- Stirring mechanism
- Cooling bath (e.g., ice-water bath)

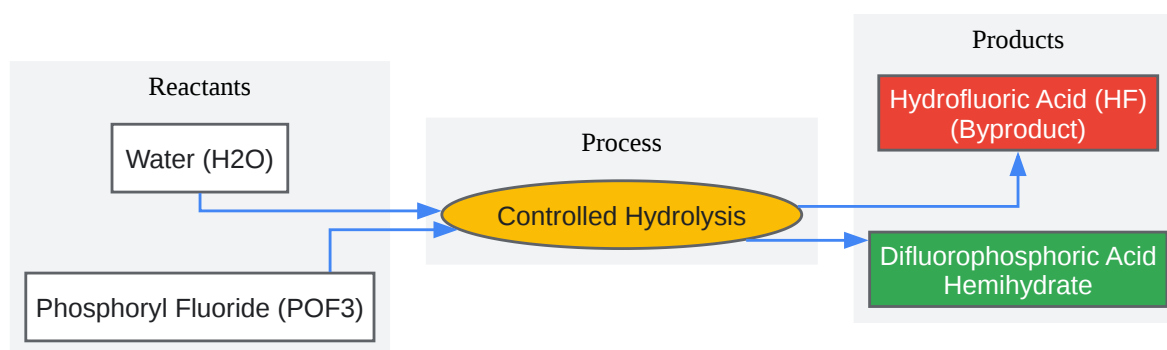
Procedure:

- Setup: The reaction vessel is placed in a cooling bath to manage the exothermic nature of the reaction. The vessel is equipped with a gas inlet tube and a stirring mechanism.
- Reaction: A precise, molar equivalent of deionized water is added to the reaction vessel.
- Hydrolysis: Phosphoryl fluoride gas is slowly bubbled through the stirred water. The reaction is: $\text{POF}_3 + \text{H}_2\text{O} \rightarrow \text{HPO}_2\text{F}_2 + \text{HF}$ ^[4]. To obtain the hemihydrate, approximately 0.5 molar equivalents of water per mole of desired product would be theoretically required, though in practice, this is achieved by controlling the water available for reaction with the anhydrous acid.
- Monitoring: The reaction progress can be monitored by observing the uptake of the POF_3 gas.
- Work-up: Upon completion, the resulting liquid is difluorophosphoric acid, likely in a mixture with hydrofluoric acid. Further purification may be required depending on the intended application.

Safety Precautions: This synthesis must be conducted in a well-ventilated fume hood. All reactants and products are highly corrosive and toxic. Appropriate personal protective equipment (PPE), including acid-resistant gloves, lab coat, and full-face protection, must be worn.

Synthesis Workflow Diagram

The following diagram illustrates the logical workflow for the synthesis of difluorophosphoric acid.



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Caption: Synthesis workflow for **difluorophosphoric acid hemihydrate**.

Applications in Research and Development

While specific applications of **difluorophosphoric acid hemihydrate** in drug development are not widely documented, its properties are relevant to several areas of chemical research:

- **Fluorinating Agent:** In organic synthesis, it can be used as a source of fluorine to create fluorinated organic molecules. Fluorination is a common strategy in medicinal chemistry to enhance the metabolic stability, bioavailability, and binding affinity of drug candidates.
- **Catalysis:** Like other strong acids, it can act as a catalyst in various organic reactions.

- **Materials Science:** It has applications in the synthesis of novel materials, including fluoropolymers and nanomaterials, due to its ability to act as a fluorinating agent[5].
- **Electrochemistry:** Difluorophosphates, the salts of difluorophosphoric acid, are of significant interest in the development of electrolytes for lithium-ion batteries[5].

Safety and Handling

Difluorophosphoric acid is a hazardous substance and must be handled with extreme care.

Hazard Summary:

- **Corrosivity:** Causes severe skin burns and eye damage[8]. It is corrosive to glass, fabrics, and most metals.
- **Toxicity:** Harmful if swallowed or inhaled.
- **Reactivity:** Reacts violently with water, releasing toxic and corrosive hydrofluoric acid gas. It also reacts exothermically with bases.

Personal Protective Equipment (PPE):

- **Hand Protection:** Wear acid-resistant gloves (e.g., neoprene or nitrile rubber).
- **Eye Protection:** Chemical safety goggles and a face shield are mandatory.
- **Skin and Body Protection:** A chemical-resistant apron or lab coat should be worn. In case of a splash risk, full protective clothing is recommended.

Handling and Storage:

- **Work in a well-ventilated fume hood.**
- **Store in tightly closed containers made of resistant materials (e.g., fluorinated polymers) in a cool, dry, and well-ventilated area.**
- **Keep away from incompatible materials such as bases, metals, and water.**

First Aid Measures:

- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and give plenty of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

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